

Methyl 4-methylnicotinate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-methylnicotinate

Cat. No.: B043241

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CAS Number: 33402-75-4

This technical guide provides a comprehensive overview of **Methyl 4-methylnicotinate**, a pyridine derivative of interest to researchers, scientists, and professionals in drug development. This document details its physicochemical properties, plausible synthetic routes, predicted spectroscopic data, and potential biological significance based on related compounds.

Physicochemical Properties

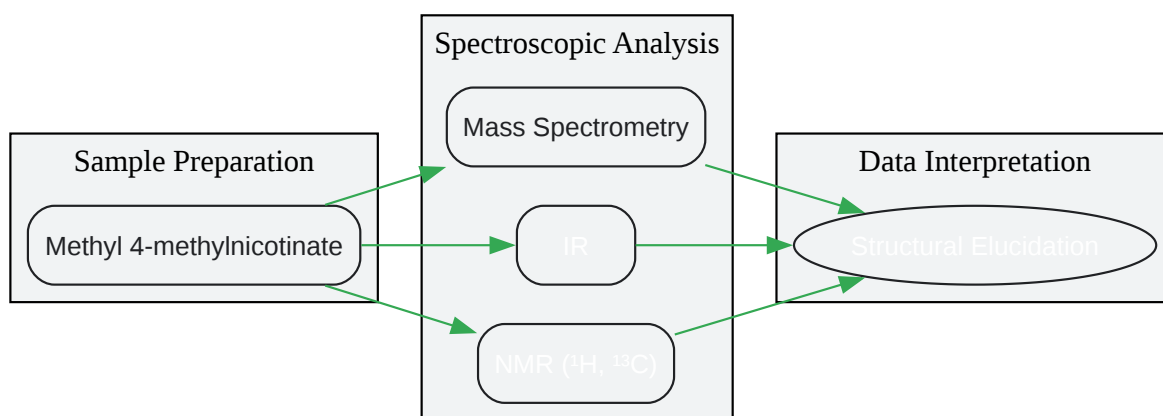
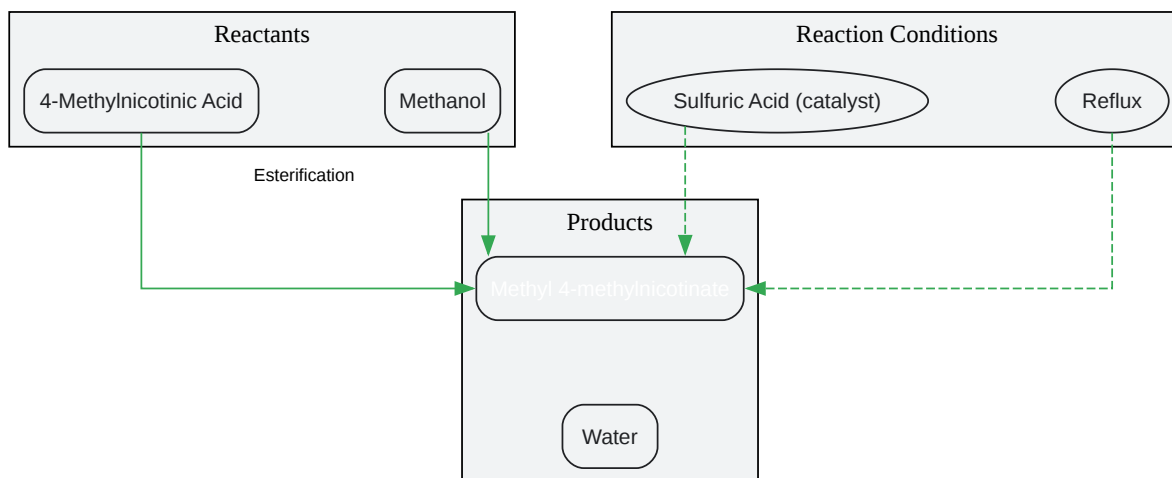
Methyl 4-methylnicotinate is a colorless to yellow or brown liquid.^[1] While comprehensive experimental data is not available in all public domains, the following table summarizes its known and predicted physicochemical properties.

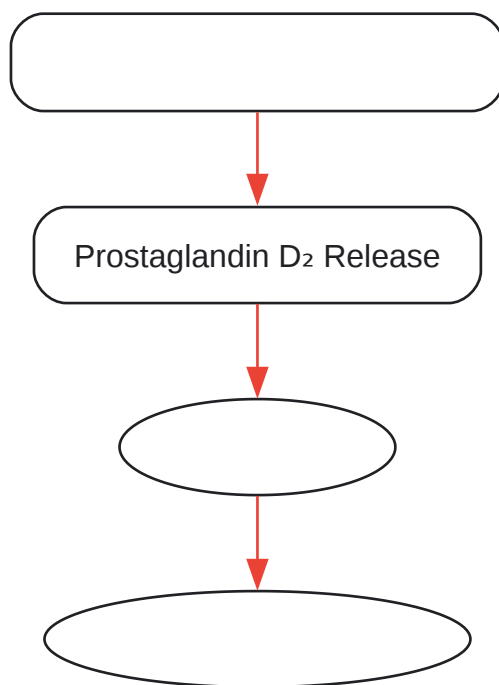
Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[2]
Boiling Point	215.3 °C at 760 mmHg	[3][4]
Melting Point	Not available	
Density	1.104 g/cm ³	[4]
Flash Point	84 °C	[3][4]
Refractive Index	1.51	[4]
Solubility	Not available	
Purity	95% - 99% (as commercially available)	[1][3]

Synthesis and Experimental Protocols

While a specific, published synthesis protocol for **Methyl 4-methylnicotinate** is not readily available, a plausible method is the Fischer esterification of 4-methylnicotinic acid with methanol in the presence of a strong acid catalyst, such as sulfuric acid. This method is widely used for the synthesis of other nicotinate esters.[5]

Proposed Synthesis of Methyl 4-methylnicotinate





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